

Essential Safety and Operational Guide for Handling 1-Phenylimidazolidin-2-one

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Compound of Interest

Compound Name: 1-Phenylimidazolidin-2-one

Cat. No.: B157022

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **1-Phenylimidazolidin-2-one**. Adherence to these protocols is critical for ensuring personal safety and maintaining a safe laboratory environment.

Chemical Safety and Hazard Information

1-Phenylimidazolidin-2-one is a chemical compound that requires careful handling due to its potential health hazards. Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), this compound is classified with the following hazards:

- Harmful if swallowed (H302)
- Causes skin irritation (H315)
- Causes serious eye irritation (H319)[1]
- May cause respiratory irritation (H335)

Quantitative Data

The following table summarizes key quantitative data for **1-Phenylimidazolidin-2-one**.

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ N ₂ O	PubChem
Molecular Weight	162.19 g/mol	[1]
CAS Number	1848-69-7	[1]

No experimental data for melting point, boiling point, or solubility was readily available for **1-Phenylimidazolidin-2-one**.

Personal Protective Equipment (PPE)

A comprehensive suite of personal protective equipment is mandatory for all personnel handling this compound. The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.

- Eye and Face Protection: Chemical safety goggles or a full-face shield must be worn at all times in the laboratory to protect against splashes and airborne particles.
- Skin Protection:
 - Gloves: Double-gloving with powder-free nitrile gloves is required. Gloves must be inspected for integrity before use and changed frequently, especially if contamination is suspected.
 - Lab Coat/Gown: A disposable, long-sleeved gown that closes in the back is mandatory to prevent contamination of personal clothing.
 - Shoe Covers: Disposable shoe covers should be worn to prevent the tracking of contaminants out of the laboratory.
- Respiratory Protection: A properly fit-tested N95 respirator or higher is required when handling the powder outside of a containment system (e.g., fume hood, glove box) to prevent inhalation of airborne particles.

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural steps for the safe handling of **1-Phenylimidazolidin-2-one**, from preparation to use.

Preparation and Engineering Controls

- Designate a specific area for handling **1-Phenylimidazolidin-2-one**.
- All handling of the solid compound must be conducted within a certified chemical fume hood or a glove box to minimize inhalation exposure.
- Cover the work surface with absorbent, disposable bench paper.
- Ensure that an emergency eyewash station and safety shower are readily accessible.

Donning of Personal Protective Equipment (PPE)

The following sequence should be followed when putting on PPE before handling the compound:

- Hand Hygiene: Wash hands thoroughly with soap and water.
- Shoe Covers: Sit down and put on shoe covers.
- Gown: Put on the disposable gown, ensuring it is securely tied at the back.
- Respirator: If required, perform a fit-check for your N95 respirator.
- Eye Protection: Put on safety goggles or a face shield.
- Gloves: Don the first pair of nitrile gloves, pulling the cuffs over the sleeves of the gown. Don a second pair of gloves over the first.

Handling and Experimental Work

- Weighing: If possible, weigh the compound in an enclosed balance. If the balance cannot be placed inside a fume hood, tare a container, add the powder to the container inside the hood, seal the container, and then weigh it.

- **Transferring:** Use a spatula or other designated tool to transfer the powder. Avoid pouring directly from the bottle to minimize the generation of dust.
- **Solution Preparation:** When preparing solutions, slowly add the solid to the solvent to avoid splashing.
- **General Practices:** Keep containers with the compound sealed when not in use. Wash hands thoroughly after handling, even if gloves were worn.

Disposal Plan

All disposable PPE and materials that have come into contact with **1-Phenylimidazolidin-2-one** are considered hazardous waste.

Waste Segregation and Collection

- **Solid Waste:** Contaminated items such as gloves, shoe covers, bench paper, and disposable gowns should be placed in a designated, labeled hazardous waste container.
- **Liquid Waste:** Unused solutions containing the compound should be collected in a separate, labeled hazardous waste container. Do not pour any solutions down the drain.
- **Empty Containers:** The original container of the compound should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous liquid waste. The rinsed container can then be disposed of according to institutional guidelines.

Doffing of Personal Protective Equipment (PPE)

The following sequence is critical to prevent cross-contamination when removing PPE:

- **Outer Gloves:** Remove the outer pair of gloves by peeling them off from the cuff, turning them inside out.
- **Gown and Inner Gloves:** Remove the gown by untying it and rolling it down from the shoulders, turning it inside out. As the gown is being removed, peel off the inner pair of gloves simultaneously, so they are contained within the gown.
- **Shoe Covers:** Sit down and remove shoe covers without touching the contaminated exterior.

- Eye Protection: Remove safety goggles or face shield from the back.
- Respirator: Remove the respirator without touching the front.
- Hand Hygiene: Immediately wash hands thoroughly with soap and water.

Final Disposal

- All hazardous waste must be disposed of through a licensed hazardous waste management company in accordance with local, state, and federal regulations.

Workflow and Safety Procedures Visualization

The following diagrams illustrate the key workflows for safely handling **1-Phenylimidazolidin-2-one**.

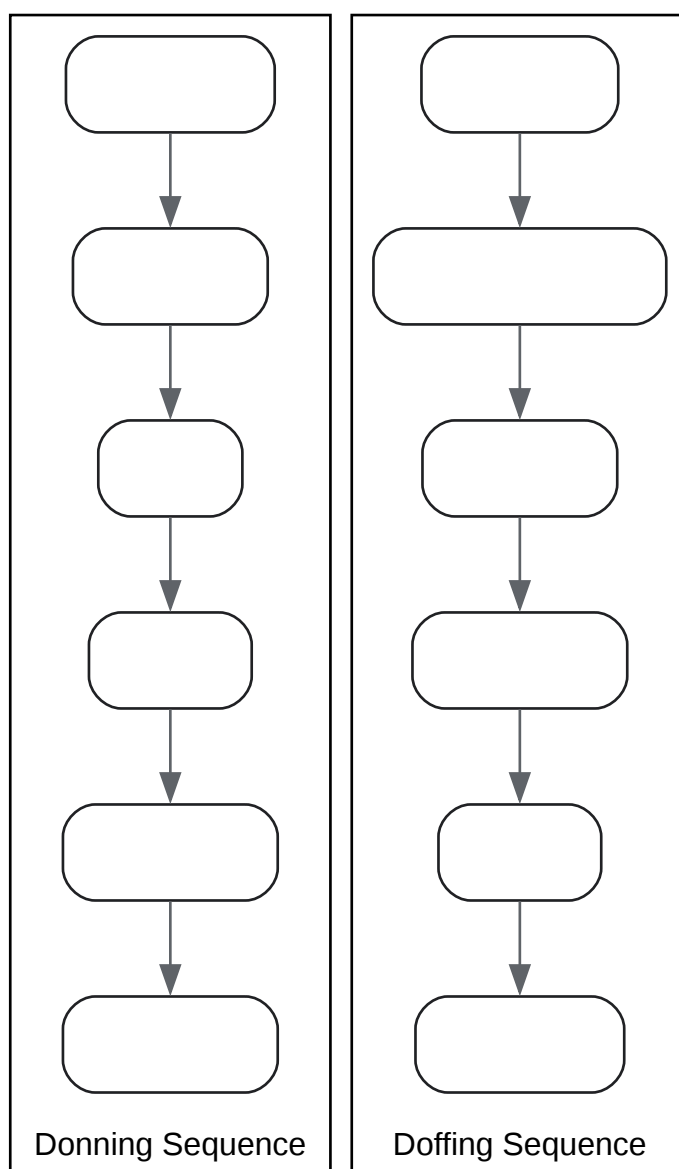


Figure 1: PPE Donning and Doffing Workflow

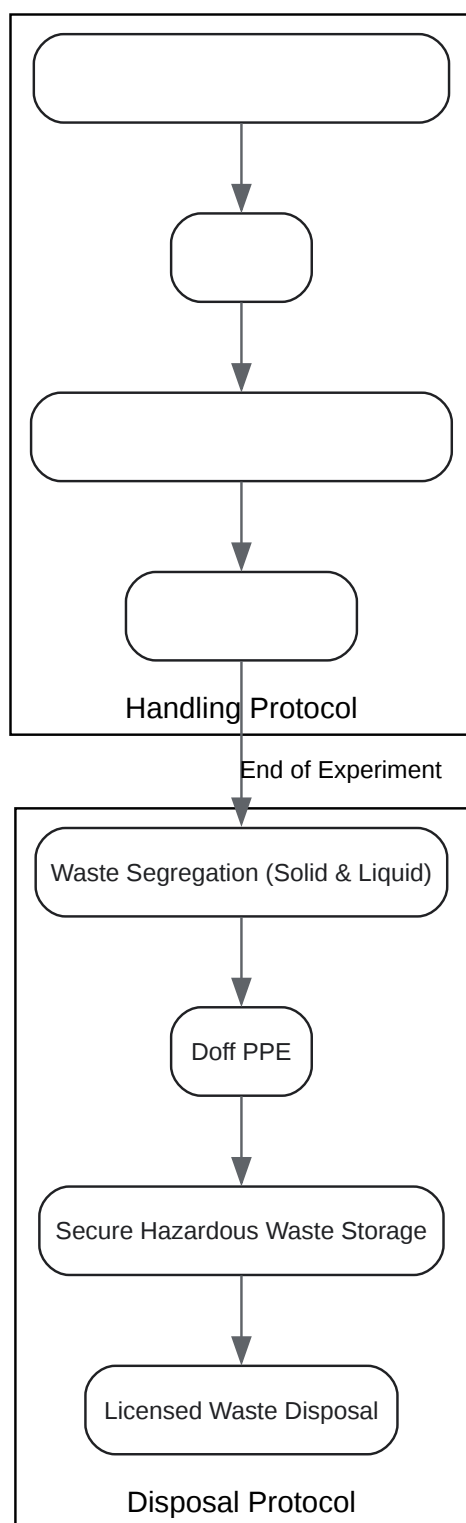


Figure 2: Handling and Disposal Workflow

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References

- 1. [hazwoper-osha.com](https://www.hazwoper-osha.com) [[hazwoper-osha.com](https://www.hazwoper-osha.com)]
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